

CAS number and molecular structure of Ethyl 3-benzoylacrylate.

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Compound of Interest

Compound Name: Ethyl 3-benzoylacrylate

Cat. No.: B082413

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Ethyl 3-benzoylacrylate: A Technical Overview

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This technical guide provides an in-depth overview of **Ethyl 3-benzoylacrylate**, a key intermediate in organic synthesis with significant applications in the pharmaceutical and fine chemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and reactivity.

Core Compound Identification

CAS Number: 17450-56-5[1][2]

Molecular Structure:

- Molecular Formula: $C_{12}H_{12}O_3$ [1]
- Linear Formula: $C_6H_5COCH=CHCO_2C_2H_5$
- IUPAC Name: ethyl (2E)-4-oxo-4-phenylbut-2-enoate[3]
- SMILES: CCOC(=O)\C=C\C(=O)c1ccccc1
- InChI Key: ACXLBHHUHSJENU-CMDGGOBGSA-N

Physicochemical Data

The following table summarizes the key physical and chemical properties of **Ethyl 3-benzoylacrylate**.

Property	Value	Reference(s)
Molecular Weight	204.22 g/mol	[1]
Appearance	Clear yellow liquid	[2][3]
Density	1.112 g/mL at 25 °C	[1]
Boiling Point	184-185 °C at 25 mmHg	[1][2]
Refractive Index	1.5415-1.5485 at 20 °C	[3]
Assay	≥92.0%	[3]

Synthesis and Reactivity

Ethyl 3-benzoylacrylate is a versatile intermediate in organic synthesis. Its α,β -unsaturated carbonyl structure makes it a prime candidate for Michael addition reactions, which is fundamental in the construction of complex molecular frameworks.[1] It is commonly employed in the synthesis of bioactive compounds such as flavonoids, pyrazoles, and isoxazole derivatives.[1]

Experimental Protocol: Synthesis via Knoevenagel Condensation

The standard method for preparing **Ethyl 3-benzoylacrylate** involves the Knoevenagel condensation.[4] This reaction entails the condensation of an active methylene compound with an aldehyde or ketone, followed by dehydration. While a specific detailed protocol for **Ethyl 3-benzoylacrylate** is not readily available in the searched literature, a general procedure for a related Knoevenagel condensation is outlined below. This can be adapted by skilled chemists for the synthesis of the target compound.

General Procedure for Knoevenagel Condensation:

- **Reaction Setup:** To a round-bottom flask, add the active methylene compound (e.g., ethyl acetoacetate), the aromatic aldehyde (e.g., benzaldehyde), and a suitable solvent (e.g., ethanol or a polar solvent).[4]
- **Catalyst Addition:** Introduce a catalytic amount of a weak base, such as piperidine or sodium hydroxide.[4]
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or heated to reflux to ensure completion. The progress of the reaction should be monitored using an appropriate technique like Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the product is extracted using a suitable organic solvent (e.g., diethyl ether).
- **Purification:** The extracted product is then purified, typically by recrystallization or column chromatography, to yield the final α,β -unsaturated product.

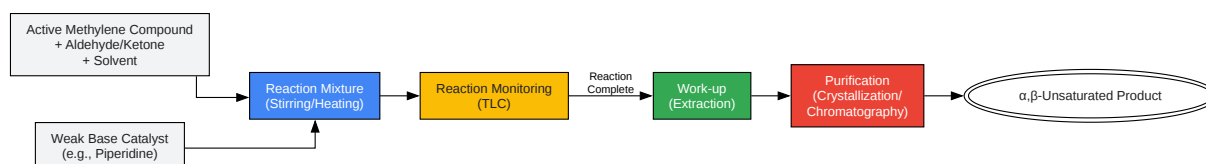
A patent for the preparation of **Ethyl 3-benzoylacrylate** from an enalapril intermediate synthesis mother liquor provides some specific conditions that can be informative. The process involves removing ethanol and water under reflux, adding an organic solvent (such as ethyl acetate, dichloromethane, or toluene) and a catalyst (e.g., aniline trifluoromethanesulfonate). The reaction is then heated to between 80-110 °C for 2-6 hours. After the reaction, the mixture is washed with water, and the organic layer is concentrated to obtain the product.[5]

Applications in Drug Development

Ethyl 3-benzoylacrylate serves as a crucial building block in the synthesis of various pharmaceutical compounds. It is identified as an impurity of Enalapril, an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension.[2][6] Its reactivity allows for its use in creating heterocyclic compounds with potential biological activity.[1]

Visualized Workflow: Knoevenagel Condensation

The following diagram illustrates the general workflow for the synthesis of an α,β -unsaturated product via the Knoevenagel condensation.



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Caption: General workflow for Knoevenagel condensation.

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